

Application Notes and Protocols: Preparation of Acetylthiocholine Stock Solution

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Compound of Interest

Compound Name: *Acetylthiocholine*

Cat. No.: *B1193921*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Acetylthiocholine (ATCh) is a synthetic substrate widely used in biochemical assays to measure the activity of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). The enzymatic hydrolysis of **acetylthiocholine** produces thiocholine, which can be detected using various chromogenic reagents, most commonly Ellman's reagent (DTNB). This reaction forms the basis of the Ellman's assay, a standard method for screening potential inhibitors of cholinesterases in drug discovery and neuroscience research. **Acetylthiocholine** is typically available as a salt, most commonly **acetylthiocholine** iodide (ATCI) or **acetylthiocholine** chloride (ATCC). Proper preparation and storage of the stock solution are critical for obtaining accurate and reproducible experimental results.

Data Presentation: Properties of Acetylthiocholine Salts

The selection of the appropriate salt and solvent depends on the specific requirements of the experiment. The following table summarizes the key quantitative data for **acetylthiocholine** iodide and chloride.

Property	Acetylthiocholine Iodide (ATCI)	Acetylthiocholine Chloride (ATCC)
Molecular Formula	C ₇ H ₁₆ INOS[1]	C ₇ H ₁₆ ClNOS[2]
Molecular Weight	289.18 g/mol [1][3]	197.73 g/mol [2][4]
Appearance	White powder or crystals[1]	White, hygroscopic powder[4]
Solubility (Water)	~100 mg/mL[5]	Miscible[4]
Solubility (PBS, pH 7.2)	~10 mg/mL[6]	Data not specified, but expected to be soluble.
Solubility (DMSO)	~30-58 mg/mL[3][6]	Soluble (Slightly)[7]
Storage (Solid)	0-8°C[1] or -20°C for long-term (≥4 years)[6]	0-8°C or -20°C[7]
Storage (Aqueous Soln.)	Not recommended for more than one day.[6] Aliquots should be stored at -20°C.[8][9][10]	Aqueous solutions should be freshly prepared.
Storage (Solvent Soln.)	1 month at -20°C, 1 year at -80°C in solvent.[3]	Store at -20°C.[7]

Experimental Protocols

This section provides a detailed methodology for the preparation of an **acetylthiocholine** stock solution. The protocol is based on common laboratory practices and information from various suppliers and assay kits.[6][8][9][11]

Materials Required

- **Acetylthiocholine** iodide (ATCI) or **Acetylthiocholine** chloride (ATCC) powder
- Solvent of choice:
 - Deionized (DI) or distilled water (ddH₂O)[9]

- Phosphate-Buffered Saline (PBS), pH 7.2[6]
- Dimethyl sulfoxide (DMSO)[3][6]
- Calibrated analytical balance
- Appropriate glassware (e.g., beaker, volumetric flask)
- Magnetic stirrer and stir bar (optional)
- Vortex mixer
- Microcentrifuge tubes or cryovials for aliquoting
- Pipettes and sterile filter tips

Safety Precautions

- **Acetylthiocholine** salts should be considered hazardous.[6] They can be toxic if swallowed or in contact with skin and may cause skin and serious eye irritation.[12]
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for the specific reagent before use.[12]

Protocol for Preparing a 100 mM Aqueous Stock Solution of ATCI

This protocol describes the preparation of 10 mL of a 100 mM stock solution of **acetylthiocholine** iodide (MW: 289.18 g/mol). This can be adapted for other concentrations or for **acetylthiocholine** chloride by adjusting the mass of the solute.

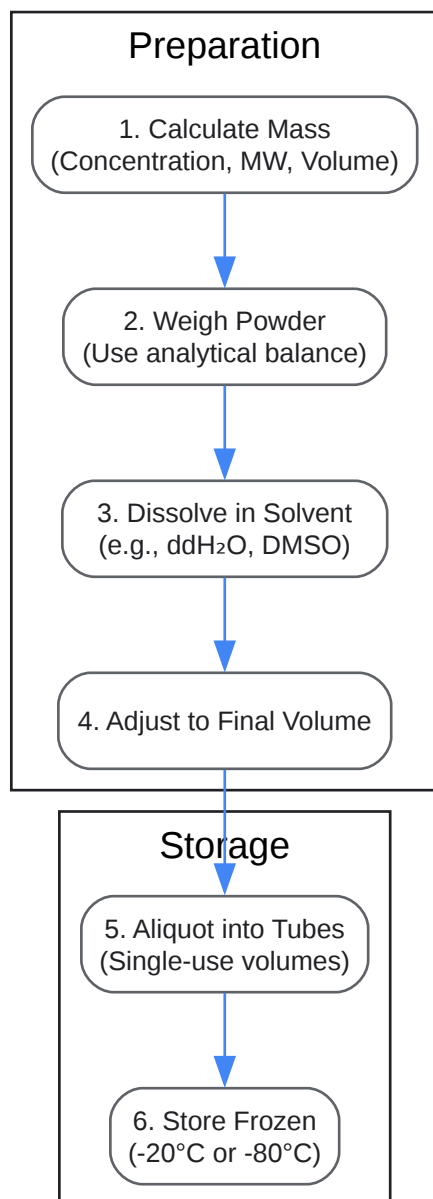
- Calculate the Required Mass:
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$

- Calculation: $0.1 \text{ mol/L} \times 289.18 \text{ g/mol} \times 0.01 \text{ L} = 0.289 \text{ g}$ (or 289.18 mg)
- Weigh the Reagent:
 - Tare a clean, dry weigh boat on a calibrated analytical balance.
 - Carefully weigh out 289.18 mg of **acetylthiocholine** iodide powder.
- Dissolve the Reagent:
 - Transfer the weighed powder to a 15 mL conical tube or a small beaker.
 - Add approximately 8 mL of deionized water.
 - Vortex or use a magnetic stirrer at a low speed until the powder is completely dissolved. The solution should be clear and colorless.[5]
- Adjust to Final Volume:
 - Once fully dissolved, carefully add deionized water to bring the total volume to 10 mL.
 - If using a volumetric flask, ensure the bottom of the meniscus is on the calibration mark.
- Aliquot and Store:
 - Dispense the stock solution into single-use aliquots (e.g., 50-100 μL) in sterile microcentrifuge tubes or cryovials.[8][9][10]
 - Clearly label each aliquot with the reagent name, concentration, and preparation date.
 - Store the aliquots at -20°C or -80°C for long-term stability.[3][8] Avoid repeated freeze-thaw cycles.[3] Aqueous solutions are not recommended to be stored for more than one day at room temperature or 4°C .[6]

Visualizations

Experimental Workflow

The following diagram illustrates the standard workflow for preparing the **acetylthiocholine** stock solution.

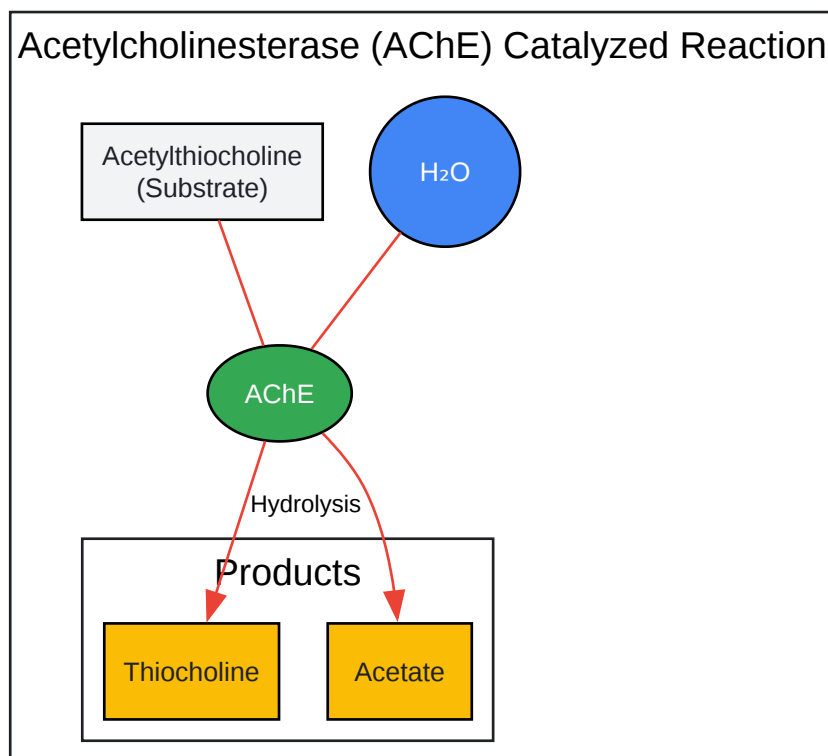


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Caption: Workflow for **Acetylthiocholine** Stock Solution Preparation.

Enzymatic Reaction Pathway

This diagram shows the enzymatic reaction central to the use of **acetylthiocholine** in cholinesterase assays, such as the Ellman's assay.



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Caption: Hydrolysis of **Acetylthiocholine** by Acetylcholinesterase.

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